

Technical Support Center: (2Z)-2-Hepten-4-one

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Compound of Interest

Compound Name: 2-Hepten-4-one, (2Z)
Cat. No.: B15179945

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This technical support guide provides essential information for the safe storage and handling of (2Z)-2-Hepten-4-one. Given the limited specific data available for this particular isomer, the information provided is also based on the general properties of α,β -unsaturated ketones and related heptenone compounds. Researchers, scientists, and drug development professionals should always consult the Safety Data Sheet (SDS) provided by the supplier for specific handling and safety protocols.

Frequently Asked Questions (FAQs)

Q1: What is (2Z)-2-Hepten-4-one?

(2Z)-2-Hepten-4-one is an organic compound with the molecular formula C7H12O.[1] It is an α,β -unsaturated ketone, a class of compounds known for their unique reactivity.[2][3] The "(2Z)-" designation refers to the stereochemistry of the double bond between the second and third carbon atoms.

Q2: What are the primary hazards associated with (2Z)-2-Hepten-4-one?

While specific hazard information for the (2Z) isomer is not extensively documented, related compounds like 5-methyl-2-hepten-4-one are classified as flammable liquids that can cause skin and serious eye irritation, and may cause an allergic skin reaction.[4] It is prudent to handle (2Z)-2-Hepten-4-one with similar precautions. The vapor may form flammable/explosive mixtures with air.[4]

Q3: What are the recommended storage conditions for (2Z)-2-Hepten-4-one?



Store in a tightly closed container in a cool, dry, and well-ventilated place, protected from light. [5] It should be stored away from heat, sparks, open flames, and other ignition sources.[4][6] Storage should also be separate from incompatible materials such as oxidizing agents.[4]

Q4: What personal protective equipment (PPE) should be worn when handling this compound?

Wear protective gloves, protective clothing, eye protection, and face protection.[4] In case of inadequate ventilation, use a suitable respirator.

Q5: How should I dispose of (2Z)-2-Hepten-4-one waste?

Dispose of contents and container in accordance with local, regional, national, and international regulations.[4] Do not dispose of down the drain. Waste material should be handled as hazardous waste.

Troubleshooting Guides

This section addresses specific issues that may arise during experiments involving (2Z)-2-Hepten-4-one.

Issue 1: Inconsistent Experimental Results

- Possible Cause 1: Compound Degradation. α,β -unsaturated ketones can be susceptible to polymerization, oxidation, or isomerization, especially if not stored properly.[3]
 - Troubleshooting Steps:
 - Verify the purity of the compound using an appropriate analytical technique such as Gas
 Chromatography (GC) or Nuclear Magnetic Resonance (NMR) spectroscopy.
 - If degradation is suspected, purify the compound before use (e.g., by distillation under reduced pressure, if appropriate).
 - Ensure the compound has been stored under an inert atmosphere (e.g., argon or nitrogen) if it is sensitive to air.
- Possible Cause 2: Contamination. Contamination from solvents, other reagents, or leaching from storage containers can interfere with experiments.



- Troubleshooting Steps:
 - Use high-purity solvents and reagents.
 - Ensure all glassware and equipment are scrupulously clean and dry.
 - Consider if the container material is appropriate and not reacting with or leaching into the compound.

Issue 2: Low Reaction Yield

- Possible Cause 1: Incorrect Reaction Conditions. The reactivity of α,β-unsaturated ketones is highly dependent on the reaction conditions, including temperature, solvent, and catalyst.
 [7][8]
 - Troubleshooting Steps:
 - Review the experimental protocol to ensure all parameters are correct.
 - Optimize reaction conditions, such as temperature and reaction time, through smallscale trials.
 - Ensure the catalyst, if used, is active and has not been poisoned.
- Possible Cause 2: Competing Side Reactions. α,β-unsaturated carbonyl compounds can undergo various reactions, including 1,2-addition and 1,4-conjugate addition (Michael addition).[3][9]
 - Troubleshooting Steps:
 - Analyze the crude reaction mixture to identify any major byproducts.
 - Adjust reaction conditions to favor the desired reaction pathway. For example, the choice of nucleophile and reaction temperature can influence the regioselectivity of the addition.

Issue 3: Difficulty in Handling a Volatile Compound



- Possible Cause: High Vapor Pressure. Many organic compounds, especially those with relatively low molecular weights, are volatile, leading to loss of material and potential exposure.[10][11][12]
 - Troubleshooting Steps:
 - Handle the compound in a well-ventilated fume hood.[13]
 - Keep containers tightly sealed when not in use.[4][6]
 - Use appropriate techniques to minimize evaporation, such as working at lower temperatures if the protocol allows.
 - For quantitative work, accurately measure the amount of compound used, accounting for any potential loss due to volatility.

Data Presentation

Table 1: Physical and Chemical Properties of Heptenone Isomers

Property	(2Z)-2-Hepten-4- one	2-Hepten-4-one (isomer unspecified)	5-Methyl-2-hepten- 4-one
Molecular Formula	C7H12O[1]	C7H12O[14]	C8H14O[4]
Molecular Weight	112.17 g/mol [1]	112.17 g/mol	126.20 g/mol [5]
Boiling Point	Not available	156-157 °C @ 760 mmHg[14]	Not available
Density	Not available	0.845-0.852 g/cm ³ [14]	0.847-0.853 g/cm ³ [5]
Refractive Index	Not available	1.440-1.445[14]	1.442-1.446[5]
Flash Point	Not available	52.22 °C (126.00 °F) [15]	Not available
Solubility	Not available	Slightly soluble in water.[14]	Soluble in water (935.8 mg/L @ 25°C est.).[16]



Note: Data for (2Z)-2-Hepten-4-one is limited. The table includes data from related isomers for reference.

Experimental Protocols

As specific experimental protocols for (2Z)-2-Hepten-4-one are not readily available in the searched literature, a general protocol for handling a volatile and potentially reactive liquid organic compound is provided below.

General Protocol for Handling (2Z)-2-Hepten-4-one

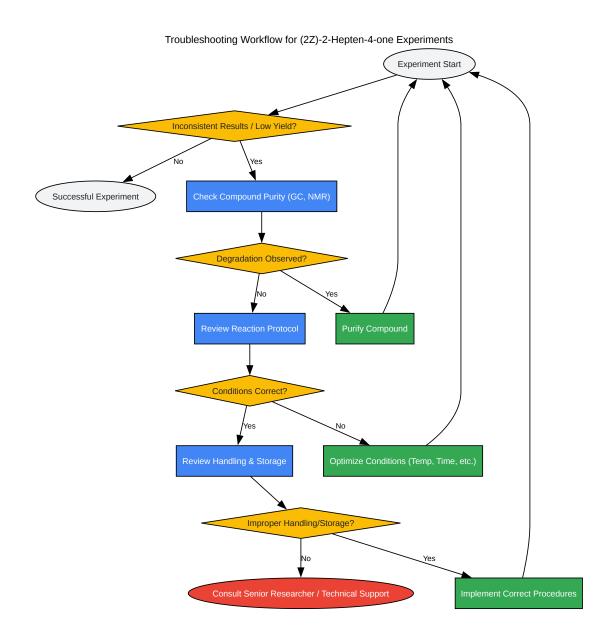
- Preparation:
 - Work in a certified chemical fume hood.
 - Ensure an appropriate fire extinguisher (e.g., foam, carbon dioxide, dry powder) is accessible.[4]
 - Have spill control materials readily available.
 - Wear appropriate PPE: flame-retardant lab coat, chemical safety goggles, and suitable chemical-resistant gloves.
- Dispensing:
 - Ground and bond the container and receiving equipment to prevent static discharge.[4]
 - Use non-sparking tools.[4][6]
 - If the compound is stored under an inert atmosphere, use a syringe or cannula technique for transfer.
 - Minimize the time the container is open to the atmosphere.
- Reaction Setup:
 - If the reaction is air or moisture sensitive, perform it under an inert atmosphere (e.g., in a glovebox or using a Schlenk line).



- Ensure the reaction vessel is clean, dry, and free of contaminants.
- If heating is required, use a controlled heating source such as a heating mantle or oil bath.
 Avoid open flames.[4]
- Post-Reaction:
 - Quench the reaction safely according to the specific protocol.
 - Handle all waste as hazardous and dispose of it according to institutional and regulatory guidelines.
- · Cleaning:
 - Clean all glassware and equipment thoroughly after use.
 - Wash hands and any exposed skin thoroughly after handling.[4]

Mandatory Visualization





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Caption: Troubleshooting workflow for experiments with (2Z)-2-Hepten-4-one.



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